

A Technical Overview of Manganese Benzoate: Molecular Formula and Weight

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Compound of Interest

Compound Name: *Manganese benzoate*

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Manganese benzoate is a chemical compound notable for its applications as a catalyst in polymerization processes, a stabilizer in plastics, and as a coloring agent in the porcelain and ceramics industry.^[1] This guide provides a concise summary of its key chemical identifiers: the molecular formula and molecular weight.

Chemical Properties of Manganese Benzoate

The properties of **manganese benzoate** are derived from the ionic interaction between the manganese cation (Mn^{2+}) and the benzoate anion ($C_7H_5O_2^-$). The most common form of this compound is manganese(II) dibenzoate, which features two benzoate ions for each manganese ion.

Below is a summary of the molecular formula and weight for the prevalent forms of **manganese benzoate**.

Property	Manganese(II) Dibenzoate	Manganese Benzoate (1:1)
Molecular Formula	$C_{14}H_{10}MnO_4$ or $(C_7H_5O_2)_2Mn$ ^{[1][2][3]}	$C_7H_5MnO_2$ ^[4]
Molecular Weight	Approximately 297.17 g/mol ^[2]	Approximately 176.05 g/mol ^[4]
Synonyms	Manganese dibenzoate, Benzoic acid, manganese(2+) salt (2:1) ^{[3][5]}	-

Note: The slight variation in molecular weight (297.16 g/mol vs. 297.17 g/mol) found in different sources is typically due to differences in isotopic abundance considerations and rounding during calculation.[1][2][3]

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